Technical Guide: Solubility & Stability Characterization of 2-(1-Methoxycyclopentyl)ethanamine Hydrochloride

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Compound of Interest

Compound Name:	*2-(1-Methoxycyclopentyl)ethanamine;hydrochloride*
CAS No.:	*2344685-77-2*
Cat. No.:	*B2462813*

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Executive Summary & Core Recommendations

For researchers utilizing 2-(1-Methoxycyclopentyl)ethanamine hydrochloride (Structure: $C_8H_{17}NO \cdot HCl$), the solubility profile is governed by the competition between its ionic ammonium head group and the lipophilic cyclopentyl ether tail.

- Water Solubility:High (>50 mM predicted). The ionic dissociation of the hydrochloride salt drives rapid dissolution. However, the tertiary ether linkage at the 1-position presents a latent stability risk (hydrolysis) in acidic aqueous environments over time.
- DMSO Solubility:High (>100 mM predicted). DMSO effectively solvates the ammonium cation and the lipophilic ring without promoting hydrolytic cleavage.
- Critical Detection Constraint: This molecule lacks a UV-active chromophore. Standard HPLC-UV methods (254 nm) will fail. Quantitation requires LC-MS, ELSD, CAD, or qNMR.

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Operational Directive

Parameter	Water (Aqueous Buffers)	DMSO (Anhydrous)
Solubility	High (Freely Soluble)	High (Freely Soluble)
Stability	Moderate (Risk of acid-catalyzed hydrolysis)	Excellent (Inert; prevents hydrolysis)
Use Case	Acute biological assays (prepare fresh)	Long-term stock solution storage (-20°C)

Structural Analysis & Solvation Mechanisms

Molecular Deconstruction

The amphiphilic nature of the compound dictates its behavior:

- Hydrophilic Head (Ammonium Chloride): The primary amine is protonated (

). This is the primary driver of solubility in polar solvents.

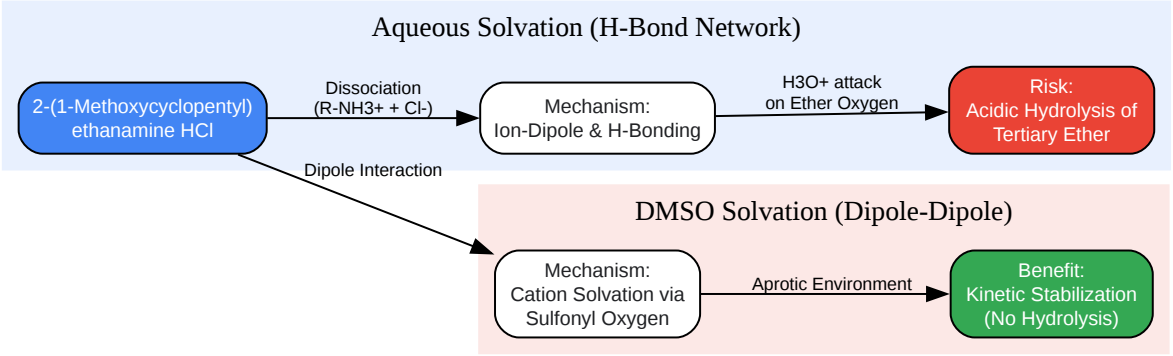
- Lipophilic Tail (1-Methoxycyclopentyl): The cyclopentyl ring is hydrophobic. However, the methoxy group (

) adds a dipole moment and hydrogen-bond accepting capability, acting as a "solubility bridge" that prevents the lipophilic ring from causing precipitation in water.

Solvation Dynamics (Water vs. DMSO)

The following diagram illustrates the mechanistic difference in how Water and DMSO stabilize the molecule.

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Figure 1: Mechanistic pathways for solvation. Water drives solubility via ionization but introduces hydrolytic risk. DMSO provides stable solvation via strong dipole interactions.

Stability: The Tertiary Ether Risk

A specific structural vulnerability exists at the 1-position of the cyclopentyl ring.

- Mechanism: Tertiary ethers can undergo acid-catalyzed cleavage (

  pathway).[1] In water, the acidic nature of the HCl salt (creating a local pH < 6) can protonate the ether oxygen, leading to the loss of methanol and formation of a tertiary carbocation, which is then quenched by water to form the alcohol.

- Implication: Aqueous stock solutions may degrade into 1-(2-aminoethyl)cyclopentanol over weeks.

- Prevention:Always store stocks in anhydrous DMSO. Only dilute into aqueous media immediately prior to use.

Experimental Determination Protocols

Since this molecule is not UV-active, you cannot use standard spectrophotometry. Use Protocol A (qNMR) for absolute accuracy or Protocol B (Visual) for range-finding.

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Protocol A: Quantitative Solubility via qNMR (Gold Standard)

Best for: Exact solubility determination without derivatization.

Materials:

- Deuterated Solvents:

  and

  .

- Internal Standard: Maleic Acid (high purity) or TSP.

Workflow:

- Saturation: Add excess compound (e.g., 50 mg) to 0.5 mL solvent. Vortex for 2 hours at 25°C.
- Filtration: Centrifuge (14,000 x g, 5 min) or filter (0.22 µm PTFE) to remove undissolved solid.
- Preparation: Mix 400 µL of saturated supernatant with 100 µL of Internal Standard solution (known concentration, e.g., 10 mM Maleic Acid).
- Acquisition: Run 1H-NMR (recycle delay > 5 x T1, typically 30s).
- Calculation:

  (Where

  = Integral area,

  = Number of protons).

Protocol B: Visual Saturation (Benchtop Estimation)

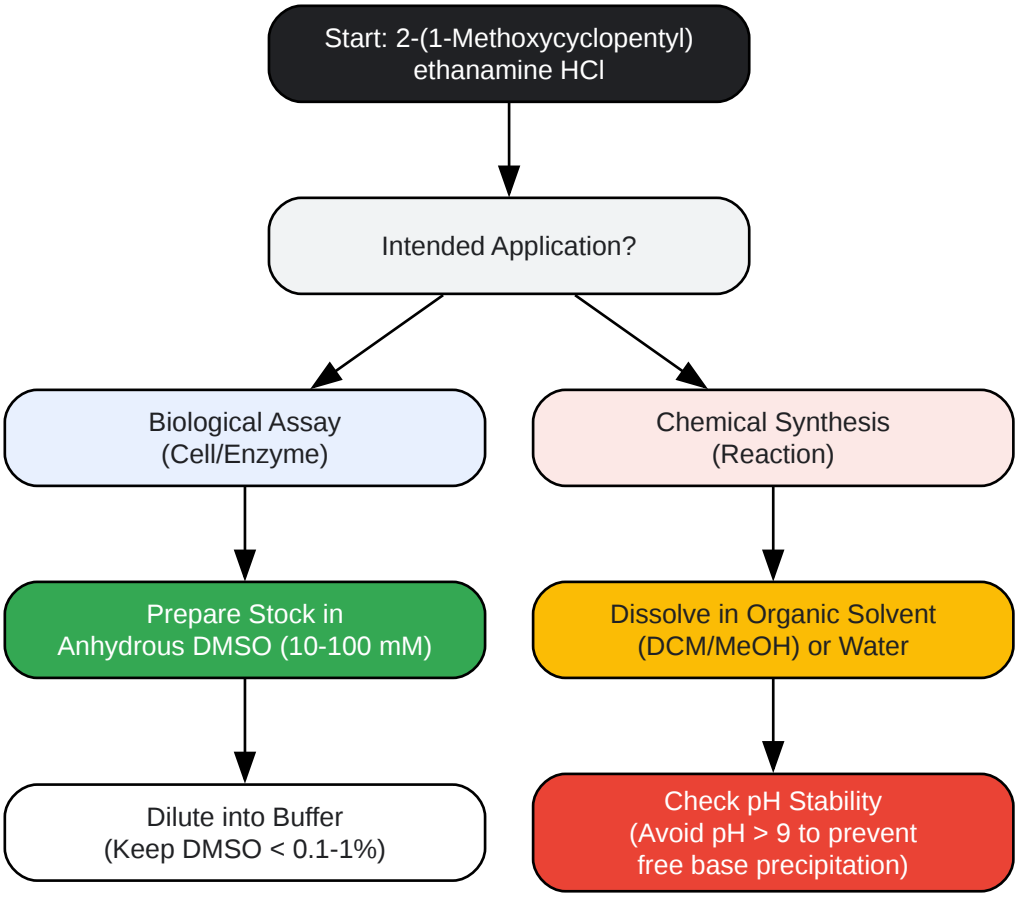
Best for: Quick "Go/No-Go" checks before biological assays.

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- Weigh 10 mg of compound into a clear glass vial.
- Add solvent (Water or DMSO) in incremental aliquots:
  - Step 1: Add 100 µL (Conc = 100 mg/mL). Vortex. If clear, solubility > 100 mg/mL.
  - Step 2: If solid remains, add 100 µL more (Conc = 50 mg/mL). Vortex.
  - Step 3: Repeat until clear.
- Note: If the solution in water becomes cloudy over time (hours), it may indicate precipitation of the free base (if pH > 9) or hydrolysis products.

Workflow Decision Tree

Use this logic flow to select the correct handling procedure for your application.



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Figure 2: Operational workflow for handling the compound based on application.

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